

Storage conditions for Methyl 4-bromocrotonate

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Compound of Interest

Compound Name: Methyl 4-bromocrotonate

Cat. No.: B106362

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An In-depth Technical Guide to the Storage of **Methyl 4-bromocrotonate**

For researchers, scientists, and professionals in drug development, the proper storage and handling of reagents are paramount to ensuring experimental reproducibility, safety, and the integrity of results. **Methyl 4-bromocrotonate**, a reactive intermediate, requires specific storage conditions to prevent its degradation and ensure its stability. This guide provides a comprehensive overview of the recommended storage conditions, stability, and safety precautions for **Methyl 4-bromocrotonate**.

Summary of Storage and Stability Data

The stability of **Methyl 4-bromocrotonate** is highly dependent on the storage conditions. The following table summarizes the key quantitative and qualitative data gathered from various safety data sheets and chemical suppliers.

Parameter	Recommended Condition	Source(s)
Storage Temperature	2-8°C (Refrigerated)	[1][2][3][4]
Store in a cool place.	[5]	
Room temperature.	[6]	
Atmosphere	Dry and well-ventilated place.	
Container	Keep container tightly closed.	[1][2][3][5]
Containers which are opened must be carefully resealed and kept upright to prevent leakage.	[5]	
Keep only in original container.		
Avoid aluminum or galvanized containers.		
Chemical Stability	Stable under recommended storage conditions.	[3][5]
Conditions to Avoid	Heat, flames, sparks, and other ignition sources.	[1][2][3][5]
Contact with moisture.		
Incompatible Materials	Strong oxidizing agents.	
Acids.	[1][2][3]	
Bases.	[1][2][3]	
Reducing agents.	[1][2][3]	
Hazardous Decomposition Products	Under fire conditions: Carbon oxides, Hydrogen bromide gas.	
Thermal decomposition can lead to the release of irritating gases and vapors.	[1][3]	

Experimental Protocols

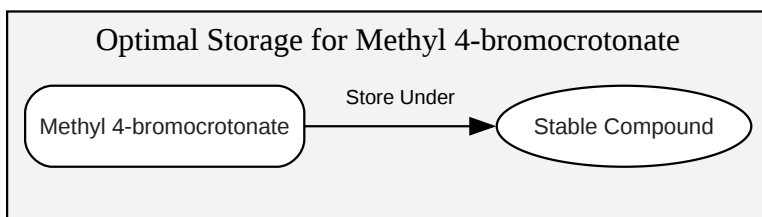
Detailed, publicly available experimental protocols specifically investigating the stability of **Methyl 4-bromocrotonate** under various conditions (e.g., kinetic studies of degradation) are not readily found in the provided search results. However, based on the handling and storage guidelines from safety data sheets, a general protocol for ensuring stability during laboratory use can be outlined.

General Handling Protocol to Ensure Stability:

- **Preparation:** Before use, allow the sealed container of **Methyl 4-bromocrotonate** to equilibrate to room temperature to prevent moisture condensation upon opening.
- **Inert Atmosphere:** For reactions sensitive to moisture or oxidation, handle the reagent under an inert atmosphere (e.g., argon or nitrogen).
- **Dispensing:** Use clean, dry syringes or cannulas for transferring the liquid. Avoid introducing contaminants into the storage container.
- **After Use:** Tightly reseal the container immediately after dispensing. For septum-sealed bottles, ensure the septum is not compromised.
- **Storage:** Promptly return the container to the recommended refrigerated storage (2-8°C).

Logical Relationships and Pathways

The following diagrams illustrate the logical flow for proper storage and the potential decomposition pathways based on the available data.



Recommended Conditions

Refrigerated (2-8°C)

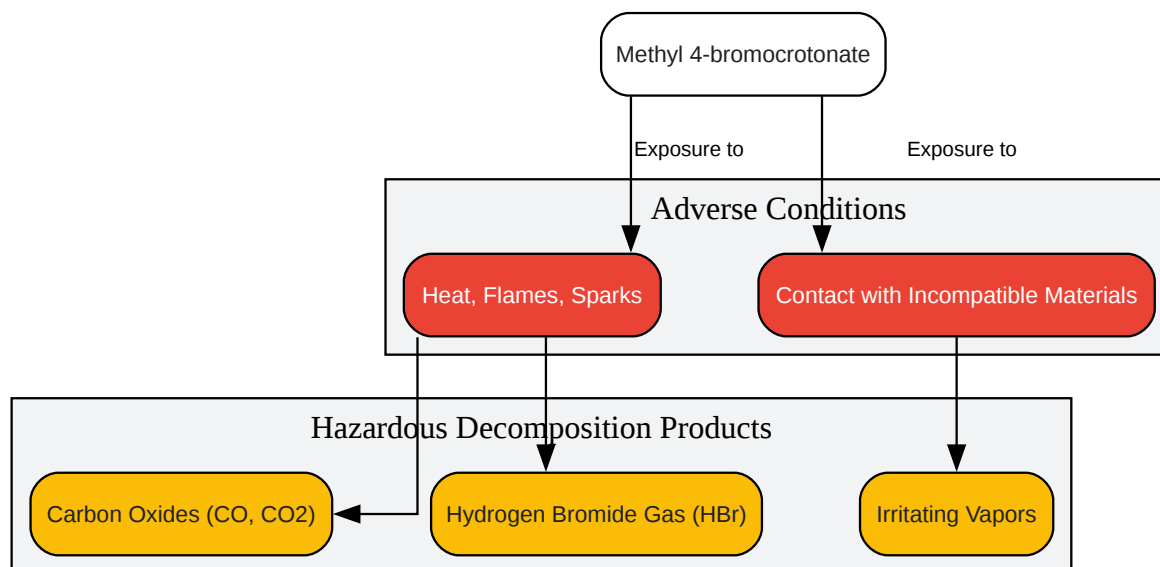
Dry & Well-Ventilated

Tightly Sealed Container

Away from Ignition Sources

Away from Incompatibles

[Click to download full resolution via product page](#)Recommended storage conditions for **Methyl 4-bromocrotonate**.



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General decomposition pathways under adverse conditions.

Safety and Handling

Methyl 4-bromocrotonate is a hazardous substance and requires careful handling.

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection (goggles or face shield), and use a chemical fume hood to avoid inhalation of vapors.[1][2][3]
- Hazards: It is corrosive and can cause severe skin burns and eye damage.[1][2] It may also cause respiratory irritation.[1][5] The substance is a lachrymator, meaning it can cause tearing.[3][5]
- First Aid:
 - Eyes: Immediately rinse with plenty of water for at least 15 minutes and seek medical attention.[1][2]
 - Skin: Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing and seek medical attention.[1][2]

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[1][2][5]

In conclusion, the stability of **Methyl 4-bromocrotonate** is best maintained by storing it in a tightly sealed container in a cool, dry, and well-ventilated area, preferably refrigerated between 2-8°C. It is crucial to keep it away from heat, ignition sources, and incompatible materials to prevent hazardous decomposition. Adherence to strict safety protocols during handling is essential to mitigate its corrosive and irritant properties.

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